

# Methyl 2-Methyl-4-nitrobenzoate: A Strategic Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: **Methyl 2-Methyl-4-nitrobenzoate**

Cat. No.: **B181074**

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## Abstract

**Methyl 2-Methyl-4-nitrobenzoate** (CAS No. 62621-09-4) is a highly functionalized aromatic compound that serves as a pivotal intermediate in advanced organic synthesis. Its strategic placement of a nitro group, a methyl ester, and a methyl group on the benzene ring provides a unique combination of reactivity and steric influence. The electron-withdrawing nature of the nitro group is central to the molecule's utility, primarily as a precursor to the corresponding aniline derivative, Methyl 2-methyl-4-aminobenzoate. This transformation unlocks a powerful synthetic platform for the construction of complex molecular architectures, particularly in the realms of pharmaceuticals and materials science. This guide provides a comprehensive overview of the compound's properties, synthesis, key transformations, and applications, supported by detailed experimental protocols and mechanistic insights.

## Compound Profile and Physicochemical Properties

**Methyl 2-Methyl-4-nitrobenzoate** is a stable, crystalline solid at room temperature, appearing as a white to light yellow powder.<sup>[1]</sup> The molecule's structure features a methyl ester and a methyl group ortho to each other, and a nitro group para to the methyl group. This arrangement dictates its chemical behavior, particularly the reactivity of the nitro group and the aromatic ring.

Table 1: Physicochemical Properties of **Methyl 2-Methyl-4-nitrobenzoate**

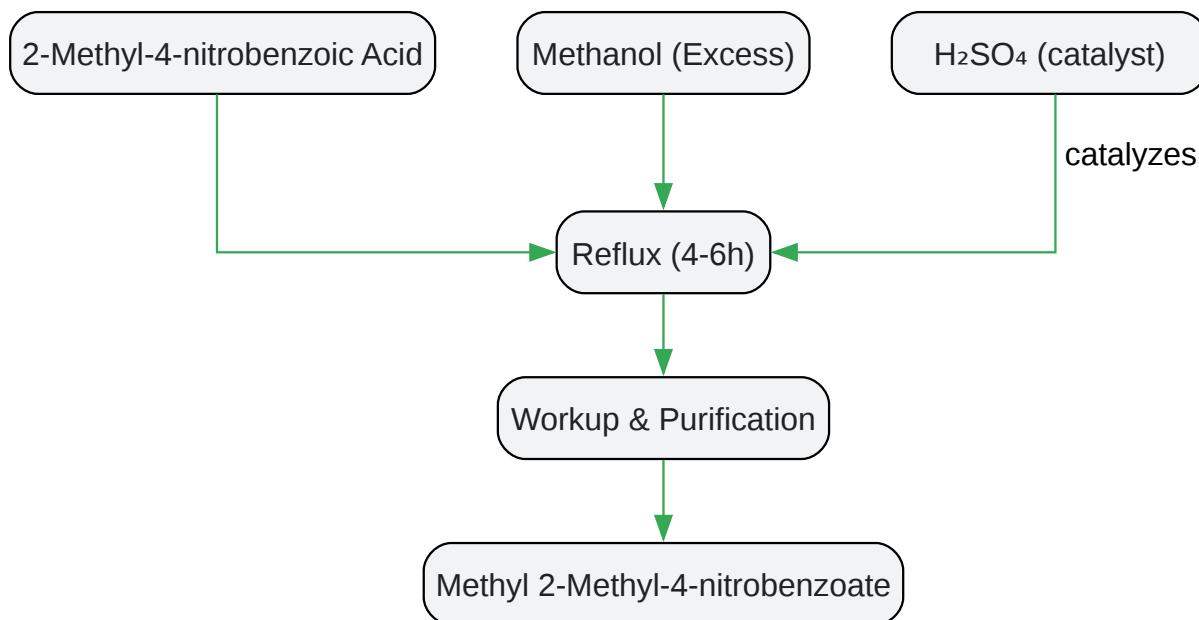
Property	Value	Reference(s)
CAS Number	62621-09-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	195.17 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[1]</a>
Melting Point	74 - 78 °C	<a href="#">[1]</a>
Purity	Typically ≥98% (HPLC/GC)	<a href="#">[1]</a>
IUPAC Name	methyl 2-methyl-4-nitrobenzoate	<a href="#">[3]</a>
Synonyms	Methyl 4-Nitro-o-toluate, 2-Methyl-4-nitrobenzoic acid methyl ester	<a href="#">[3]</a>

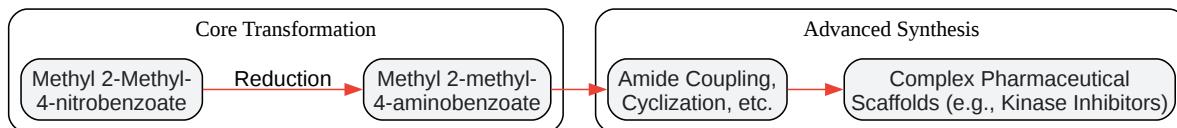
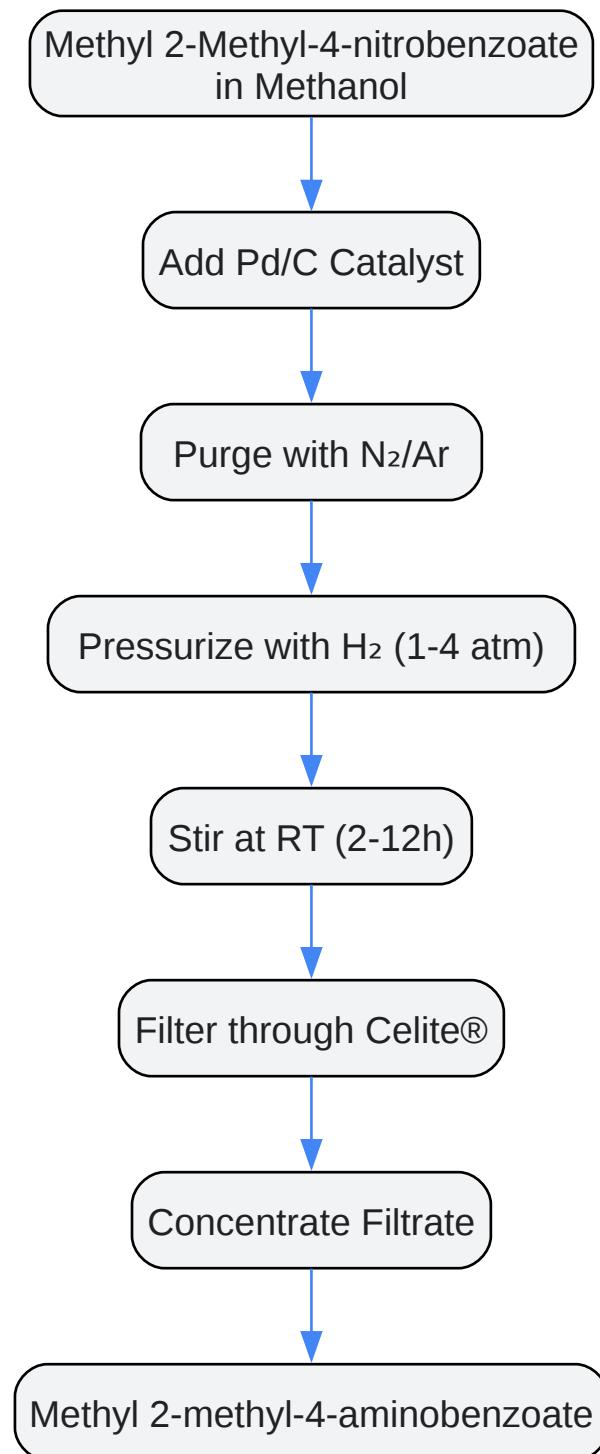
The compound exhibits good solubility in common organic solvents such as methanol, ethyl acetate, and dichloromethane, which is advantageous for its use in a variety of reaction conditions.

## Synthesis and Purification

The most direct and common laboratory synthesis of **Methyl 2-Methyl-4-nitrobenzoate** is the Fischer-Speier esterification of its parent carboxylic acid, 2-Methyl-4-nitrobenzoic acid.[\[4\]](#) This acid-catalyzed reaction is an equilibrium process where an excess of the alcohol (methanol) is used to drive the reaction to completion.[\[4\]](#)

## Workflow for Synthesis





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## Sources

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. Methyl 2-Methyl-4-nitrobenzoate 98.0+%, TCI America 5 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 3. Methyl 2-methyl-4-nitrobenzoate | C9H9NO4 | CID 15088700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
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